

Introduction: The Imperative for Thermochemical Data in Pharmaceutical Development

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzotrifluoride

CAS No.: 53903-49-4

Cat. No.: B1322543

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In the rigorous and capital-intensive process of drug discovery and development, a deep understanding of the physicochemical properties of an active pharmaceutical ingredient (API) and its intermediates is not merely advantageous—it is fundamental. Thermodynamic parameters provide the quantitative foundation for predicting a molecule's behavior under various conditions.^{[4][5]} For a molecule like **2-Amino-5-methoxybenzotrifluoride**, which contains a highly stable trifluoromethyl group known to influence properties like metabolic stability and lipophilicity, this data is paramount.^{[6][7]}

Key thermochemical data, including the standard molar enthalpy of formation ($\Delta_f H^\circ$), enthalpy of sublimation ($\Delta_{sub} H^\circ$), heat capacity (C_p), and enthalpies of phase transitions ($\Delta_{tr} H^\circ$), govern every stage of the pharmaceutical pipeline:

- **Process Safety and Scale-Up:** The enthalpy of formation is critical for calculating reaction enthalpies, enabling robust risk assessment for thermal runaway events during synthesis.

- **Polymorphism and Crystallization:** The relative stabilities of different crystalline forms (polymorphs) are dictated by their free energies. Differential Scanning Calorimetry (DSC) is indispensable for identifying polymorphs and understanding their transition thermodynamics, which directly impacts bioavailability and drug product stability.
- **Solubility and Formulation:** The enthalpy of fusion and heat capacity are essential inputs for solubility models. Understanding the energetics of dissolution is key to designing effective formulations and predicting how solubility will change with temperature.[3]
- **Computational Modeling Validation:** Experimentally determined gas-phase enthalpies of formation serve as the "gold standard" for validating and benchmarking computational chemistry models, which are increasingly used to predict properties and guide molecular design.

This guide provides the necessary theoretical grounding and practical, step-by-step protocols to empower research teams to generate this vital data for **2-Amino-5-methoxybenzotrifluoride**.

Part 1: Experimental Determination of Thermochemical Properties

Due to the absence of published data, a de novo experimental campaign is required. The following sections detail the authoritative methods for determining the key thermochemical parameters for a solid organic compound like **2-Amino-5-methoxybenzotrifluoride**.

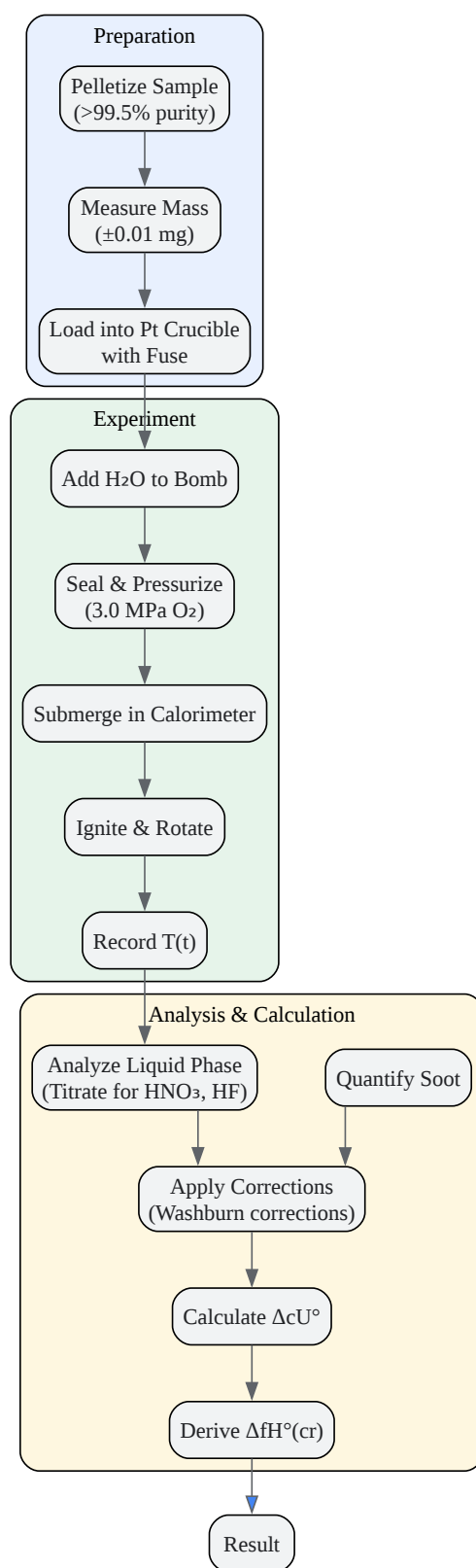
Standard Molar Enthalpy of Formation (Condensed Phase): Rotating-Bomb Combustion Calorimetry

The standard molar enthalpy of formation in the condensed state, $\Delta_f H^\circ(\text{cr}, 298.15 \text{ K})$, is the cornerstone of a compound's thermochemical profile. For an organofluorine-nitrogen compound, high-precision rotating-bomb combustion calorimetry is the definitive technique.[8]

Causality of Experimental Choice: A static bomb calorimeter is insufficient for compounds containing fluorine and nitrogen. During combustion, corrosive hydrofluoric acid (HF) and nitric acid (HNO₃) are formed. A rotating-bomb calorimeter contains a small amount of water or a suitable reducing solution and rotates during the experiment, ensuring that these acids are

dissolved to form a homogeneous solution of well-defined final composition, which is critical for accurate energy corrections.

- **Sample Preparation:** A pellet of approximately 0.5-1.0 g of high-purity (>99.5%) **2-Amino-5-methoxybenzotrifluoride** is prepared. The mass is recorded to a precision of ± 0.01 mg.
- **Bomb Loading:** The pellet is placed in a platinum crucible. A cotton fuse of known mass and combustion energy is attached. A small, known mass of water (typically ~1 mL) is added to the bottom of the steel bomb.
- **Assembly and Pressurization:** The bomb is sealed and purged with oxygen before being filled with high-purity oxygen to a pressure of 3.0 MPa.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in the calorimeter's isoparaflinic jacket. The system is allowed to reach thermal equilibrium, with temperature monitored by a platinum resistance thermometer.
- **Ignition and Data Acquisition:** The sample is ignited by passing a current through the fuse. The temperature of the water is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached. The bomb is continuously rotated throughout this period.
- **Post-Combustion Analysis:** The bomb is depressurized, and the gaseous, liquid, and solid contents are carefully collected. The liquid phase is analyzed by titration to quantify the amounts of nitric and hydrofluoric acid formed. Any solid residue (soot) is quantified to correct for incomplete combustion.
- **Calculation:** The standard molar energy of combustion ($\Delta_c U^\circ$) is calculated after applying corrections for the combustion of the fuse, the formation of acids, and incomplete combustion. The standard molar enthalpy of combustion ($\Delta_c H^\circ$) is then derived. Finally, the standard molar enthalpy of formation is calculated using Hess's Law with the known standard enthalpies of formation for $\text{CO}_2(\text{g})$, $\text{H}_2\text{O}(\text{l})$, and $\text{HF}(\text{aq})$.



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Workflow for determining $\Delta_f H^\circ(\text{cr})$ via rotating-bomb calorimetry.

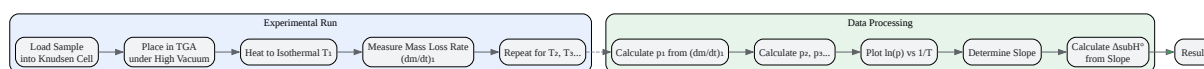
Enthalpy of Sublimation: Knudsen Effusion Method

To bridge the gap between the condensed and gaseous states, the enthalpy of sublimation ($\Delta_{\text{sub}}H^\circ$) must be determined. This value is critical for deriving the gas-phase enthalpy of formation. For organic compounds with low vapor pressure, the Knudsen effusion method is a highly reliable technique.^{[9][10][11]}

Causality of Experimental Choice: This method allows for the determination of very low vapor pressures (below 1 Pa) at moderate temperatures, minimizing the risk of thermal decomposition.^[12] By measuring the rate of mass loss due to effusion into a vacuum through a small orifice, the vapor pressure can be calculated at various temperatures.

- **Cell Preparation:** A small amount of crystalline **2-Amino-5-methoxybenzotrifluoride** (15-20 mg) is placed in a Knudsen effusion cell, which is a small container with a precisely machined orifice of known area (A).
- **Apparatus Setup:** The cell is placed inside a high-vacuum chamber (e.g., a thermogravimetric analyzer, TGA) and attached to a microbalance. The system is evacuated to high vacuum ($\sim 10^{-5}$ Pa).^[11]
- **Isothermal Measurement:** The sample is heated to a specific, constant temperature (T). The mass loss of the sample is continuously monitored over time. The rate of mass loss (dm/dt) under steady-state conditions is determined.
- **Temperature Variation:** The process is repeated at several different temperatures, typically in 5-10 K increments, to obtain a series of vapor pressure measurements across a temperature range.
- **Calculation:**
 - The vapor pressure (p) at each temperature is calculated using the Knudsen equation: $p = (dm/dt) / A \cdot \sqrt{2\pi RT/M}$ where R is the universal gas constant and M is the molar mass of the compound.
 - The enthalpy of sublimation at the mean temperature of the experiment is determined from the slope of a $\ln(p)$ versus $1/T$ plot, according to the Clausius-Clapeyron equation: $d(\ln p)/d(1/T) = -\Delta_{\text{sub}}H^\circ/R$

- Correction to 298.15 K: The sublimation enthalpy is corrected from the experimental temperature to the standard temperature of 298.15 K using the heat capacity difference between the gas and crystalline phases.



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Workflow for determining $\Delta_{\text{sub}}H^\circ$ via the Knudsen effusion method.

Heat Capacity and Phase Transitions: Differential Scanning Calorimetry (DSC)

DSC is a cornerstone thermal analysis technique for pharmaceuticals, providing data on heat capacity (C_p), melting temperature (T_m), and enthalpy of fusion ($\Delta_{\text{fus}}H^\circ$).^[13] It is also the primary tool for screening for and characterizing polymorphs.

Causality of Experimental Choice: DSC offers high sensitivity with small sample sizes. It precisely measures the heat flow into or out of a sample as a function of temperature, allowing for the direct observation of thermal events like melting, crystallization, and solid-solid transitions.

- **Sample Preparation:** A small amount of the sample (2-5 mg) is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The cell is purged with an inert gas (e.g., nitrogen).
- **Heat Capacity Measurement:** The sample is subjected to a modulated temperature program (e.g., heating at 2-5 K/min with a temperature modulation of ± 0.5 K every 60 seconds). This allows for the separation of reversing heat flow (related to heat capacity) from non-reversing heat flow.

- Phase Transition Analysis: The sample is heated at a constant rate (e.g., 10 K/min) over a temperature range that encompasses any expected phase transitions.
- Data Analysis:
 - Heat Capacity: C_p is determined from the reversing heat flow signal.
 - Melting Point: The onset temperature of the endothermic melting peak is taken as the melting point (T_m).
 - Enthalpy of Fusion: $\Delta_{fus}H^\circ$ is calculated by integrating the area of the melting peak.
 - Polymorphism: The presence of multiple melting peaks or exothermic recrystallization events upon heating can indicate the presence of different polymorphs or an amorphous phase.

Part 2: Computational Prediction of Thermochemical Properties

While experimental methods provide definitive values, computational chemistry offers a predictive, cost-effective, and complementary approach. High-accuracy composite methods are essential for obtaining results that can reliably supplement experimental data.

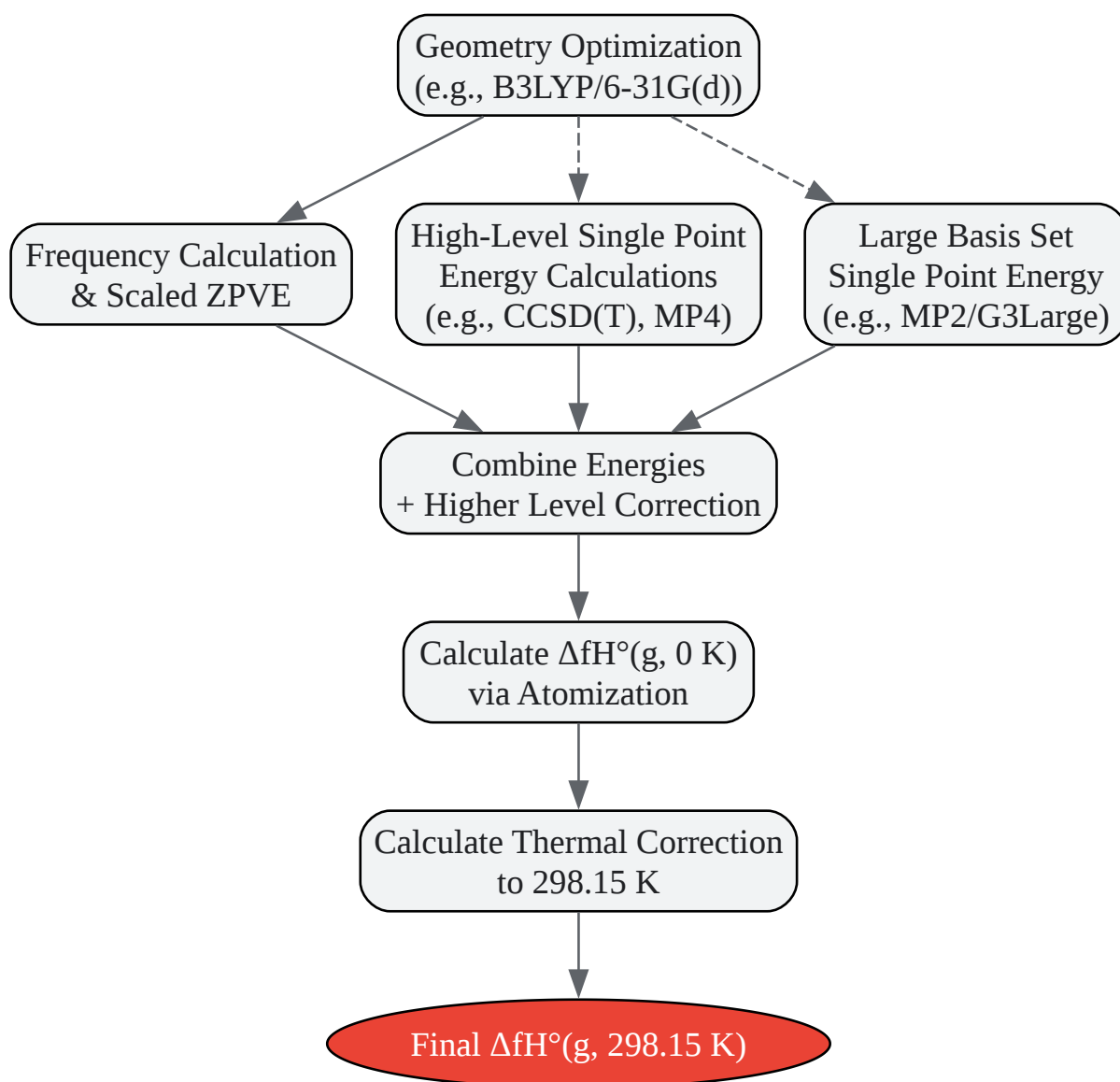
High-Accuracy Composite Methods: G3 and CBS-QB3 Theories

For calculating the gas-phase enthalpy of formation, $\Delta_f H^\circ(g)$, standard Density Functional Theory (DFT) methods often lack the required accuracy. Gaussian-3 (G3) theory and Complete Basis Set (CBS-QB3) methods are multi-step ab initio procedures designed to systematically approximate very high-level calculations, achieving accuracies often within 1-2 kcal/mol (4-8 kJ/mol) for organic molecules.^{[14][15][16][17]}

Causality of Experimental Choice: These methods work by combining results from a series of calculations with different levels of theory and basis sets.^[18] This approach allows for a cancellation of errors and an extrapolation to the complete basis set limit, correcting for

deficiencies in the individual, lower-cost calculations. For fluoroaniline derivatives, G3 and related methods have shown excellent agreement with experimental results.^[8]

- **Geometry Optimization:** The molecular structure of **2-Amino-5-methoxybenzotrifluoride** is optimized at the B3LYP/6-31G(d) level of theory (for CBS-QB3) or MP2(Full)/6-31G(d) (for G3).
- **Frequency Calculation:** A vibrational frequency calculation is performed at the same level to obtain the zero-point vibrational energy (ZPVE) and to confirm the structure is a true minimum (no imaginary frequencies). The ZPVE is scaled by an empirical factor to correct for anharmonicity.
- **Single-Point Energy Calculations:** A series of higher-level single-point energy calculations are performed on the optimized geometry using larger basis sets (e.g., QCISD(T), MP4).
- **Energy Combination:** The energies from the various calculations are combined in a specific formula, including empirical "higher-level corrections" (HLC), to yield a final, highly accurate total electronic energy at 0 K.^[18]
- **Enthalpy of Formation Calculation:** The gas-phase enthalpy of formation at 0 K is calculated via the atomization method, where the molecule's total energy is subtracted from the sum of the calculated energies of its constituent atoms. This value is then corrected to 298.15 K using the calculated thermal corrections from the frequency calculation.



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